

Unraveling the Technical Profile of Nonan-1-ol: A Guide for Researchers

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Compound of Interest

Compound Name: *Nonan-1-ol-d4*

Cat. No.: *B1433895*

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This technical guide provides a detailed overview of Nonan-1-ol, a nine-carbon straight-chain fatty alcohol. While the deuterated variant, **Nonan-1-ol-d4**, was the initial subject of this inquiry, a definitive Chemical Abstracts Service (CAS) number and specific molecular formula for a "d4" isotopologue remain elusive in standard chemical databases. The "-d4" designation is ambiguous without specifying the exact positions of the four deuterium atoms on the molecule.

To provide a valuable resource, this guide focuses on the well-documented parent compound, Nonan-1-ol. Should a specific CAS number for a deuterated Nonan-1-ol become available, a similarly detailed analysis can be compiled.

Core Chemical Identifiers and Properties

Nonan-1-ol, also known as n-nonyl alcohol or pelargonic alcohol, is a colorless oily liquid with a characteristic floral or citrus-like odor.^[1] It is a versatile compound used in the manufacturing of artificial lemon oil, as a flavoring agent, and in the production of various esters for the fragrance industry.

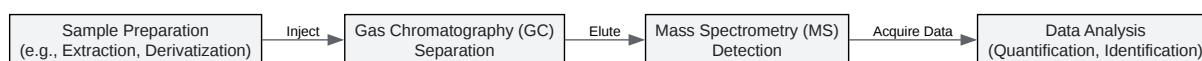
A summary of its key quantitative data is presented below:

Property	Value	Source(s)
CAS Number	143-08-8	[1][2][3]
Molecular Formula	C ₉ H ₂₀ O	[1]
Molecular Weight	144.25 g/mol	[1]
Density	0.827 g/mL at 25 °C	[3]
Boiling Point	215 °C	[3]
Melting Point	-8 to -6 °C	[3]
Flash Point	208 °F (97.8 °C)	[3]
Water Solubility	1 g/L at 20 °C	

Experimental Protocols

Due to the widespread use of Nonan-1-ol in various industrial and research applications, numerous experimental protocols involving this compound exist. These protocols often pertain to its synthesis, its use as a reagent or standard in analytical chemistry, or in studies of its physical and chemical properties.

A general experimental workflow for the analysis of Nonan-1-ol in a complex mixture, such as a fragrance or a biological sample, would typically involve the following steps:

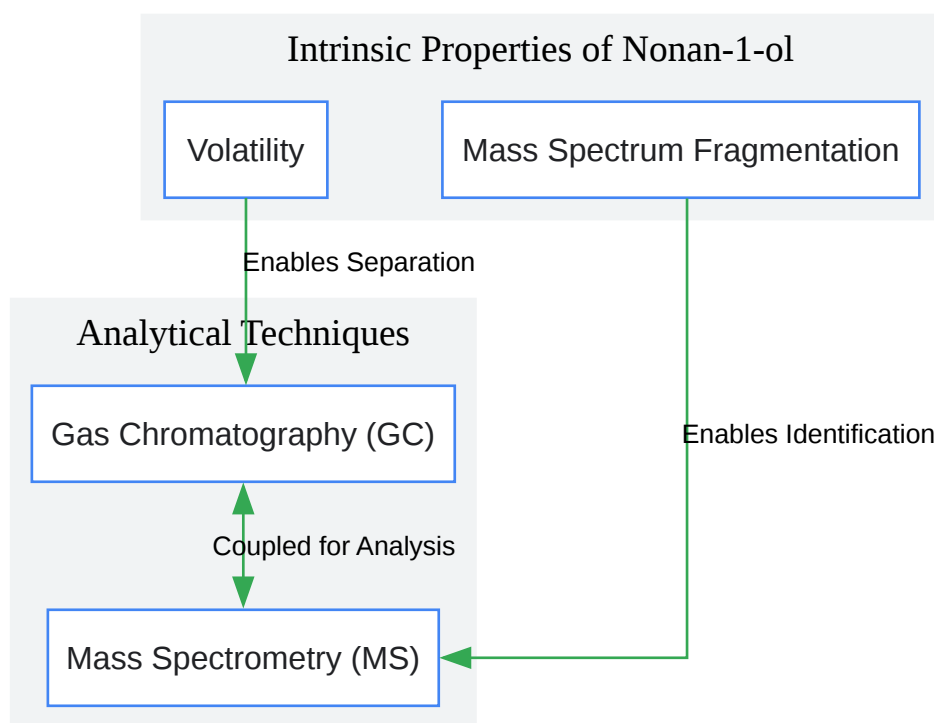


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Caption: A typical analytical workflow for Nonan-1-ol.

Logical Relationships in Chemical Analysis

The identification and quantification of a specific analyte like Nonan-1-ol rely on a logical relationship between its intrinsic properties and the analytical techniques employed.



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Caption: Intrinsic properties guide analytical technique selection.

In conclusion, while the specific deuterated compound "**Nonan-1-ol-d4**" remains uncharacterized without a precise CAS number, the parent compound, Nonan-1-ol, is well-documented. The data and workflows presented here provide a foundational understanding for researchers. For work involving deuterated standards, it is crucial to obtain the exact molecular structure and CAS number from the supplier to ensure accurate and reproducible scientific outcomes.

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References

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